

4-Methylphthalic anhydride chemical structure and IUPAC name

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 4-Methylphthalic anhydride

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4-Methylphthalic Anhydride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-Methylphthalic anhydride**, a significant chemical intermediate. It covers its chemical identity, physical and chemical properties, synthesis protocols, and key applications, with a focus on data relevant to research and development.

Chemical Structure and IUPAC Name

4-Methylphthalic anhydride is an aromatic organic compound and a derivative of phthalic anhydride.[1] Its structure consists of a benzene ring fused to a five-membered anhydride ring, with a methyl group substituent on the benzene ring.

The IUPAC name for this compound is 5-methyl-2-benzofuran-1,3-dione.[2][3]

Below is a 2D representation of the chemical structure of **4-Methylphthalic anhydride**.

Caption: 2D Chemical Structure of **4-Methylphthalic Anhydride**.

Physicochemical Properties



The key physical and chemical properties of **4-Methylphthalic anhydride** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	С9Н6О3	[2][3][4]
Molecular Weight	162.14 g/mol	[2][4]
IUPAC Name	5-methyl-2-benzofuran-1,3- dione	[2][3]
CAS Number	19438-61-0	[1][2][3]
Appearance	White to yellow-orange crystalline powder or flakes	[1][3]
Melting Point	88-93 °C	[3][5][6]
Boiling Point	295 °C (lit.)	[6][7]
Solubility	Insoluble in water	[1]
Stability	Stable at room temperature in closed containers under normal storage and handling conditions.	[1]

Synthesis and Experimental Protocols

4-Methylphthalic anhydride is primarily synthesized through a multi-step process. A common method involves the Diels-Alder reaction of isoprene with maleic anhydride, followed by a dehydrogenation step.

Experimental Protocol: Synthesis via Diels-Alder Reaction and Dehydrogenation

This protocol is based on methods described in the patent literature for the preparation of substituted phthalic anhydrides.[8][9][10]

Step 1: Formation of 4-methyl-1,2,3,6-tetrahydrophthalic anhydride



- Reaction Setup: In a suitable reaction vessel, maleic anhydride is reacted with isoprene.
- Reaction Conditions: The reaction is typically carried out at an elevated temperature to ensure the completion of the Diels-Alder cycloaddition.
- Work-up: Excess isoprene is removed from the reaction mixture, yielding molten 4-methyl-1,2,3,6-tetrahydrophthalic anhydride.[8]

Step 2: Dehydrogenation to 4-Methylphthalic anhydride

Two common methods for the dehydrogenation of the intermediate are described below:

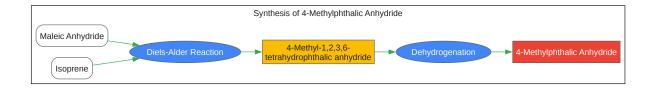
Method A: Dehydrogenation with Bromine[8][10]

- Reaction Setup: The molten 4-methyl-1,2,3,6-tetrahydrophthalic anhydride is reacted with bromine in the presence of a catalytic amount of an acid acceptor, such as dimethylformamide (DMF) or pyridine.[8][10]
- Reaction Conditions: The reaction temperature is carefully controlled and gradually increased to facilitate the reaction and the removal of hydrogen bromide.[8]
- Isolation: The resulting crude 4-methylphthalic anhydride is then purified by distillation.

Method B: Dehydrogenation with Sulfur[9]

- Reaction Setup: 4-methyl-1,2,3,6-tetrahydrophthalic anhydride is reacted with sulfur in the
 presence of a catalyst system, typically comprising zinc oxide and 2-mercaptobenzothiazole.
 [9]
- Reaction Conditions: This reaction is carried out at elevated temperatures, generally in the range of 190°C to 220°C.[9]
- By-product Conversion: A thio derivative by-product may form, which can be further reacted with water in the presence of a base to yield additional **4-methylphthalic anhydride**.[9]





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Caption: Synthetic pathway for 4-Methylphthalic Anhydride.

Reactivity and Applications

4-Methylphthalic anhydride is a versatile chemical intermediate due to the reactivity of its anhydride group. It readily undergoes reactions with nucleophiles such as alcohols, amines, and water.[1] This reactivity makes it a valuable building block in various chemical syntheses.

Key Applications:

- Polymer Synthesis: It is utilized in the production of polyesters and epoxy resins, where it can act as a crosslinking agent.[1]
- Chemical Intermediate: It serves as a precursor in the synthesis of a range of other chemicals, including herbicides and dyes.[1][6]
- Pharmaceutical Synthesis: **4-Methylphthalic anhydride** is also employed as an intermediate in the preparation of pharmaceutical compounds.[1]

Safety Information

4-Methylphthalic anhydride is classified as an irritant.[2] It can cause skin and serious eye irritation.[1] It may also cause respiratory irritation.[1] Appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling this chemical to minimize exposure.[1]



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- To cite this document: BenchChem. [4-Methylphthalic anhydride chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102405#4-methylphthalic-anhydride-chemical-structure-and-iupac-name]

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